

# thermal stability of cobalt tungsten superalloys

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An In-depth Technical Guide on the Thermal Stability of Cobalt-Tungsten Superalloys

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cobalt-based superalloys are a critical class of materials engineered for high-stress applications at extreme temperatures, particularly in the hot sections of gas turbines and aerospace engines[1][2][3][4]. Their exceptional high-temperature strength, superior corrosion and wear resistance, and higher melting points compared to many nickel-based superalloys make them indispensable for these demanding environments[1]. The addition of tungsten is fundamental to the performance of these alloys, primarily through significant solid solution strengthening[1]. This guide provides a comprehensive technical overview of the thermal stability of cobalt-tungsten superalloys, focusing on the core principles of their strengthening mechanisms, phase stability, and high-temperature performance.

## Strengthening Mechanisms in Cobalt-Tungsten Superalloys

The remarkable high-temperature strength of cobalt-tungsten superalloys is not inherent to the cobalt matrix itself but is achieved through a combination of sophisticated strengthening mechanisms. These mechanisms are designed to impede the motion of dislocations, which are the primary carriers of plastic deformation within the crystal lattice.

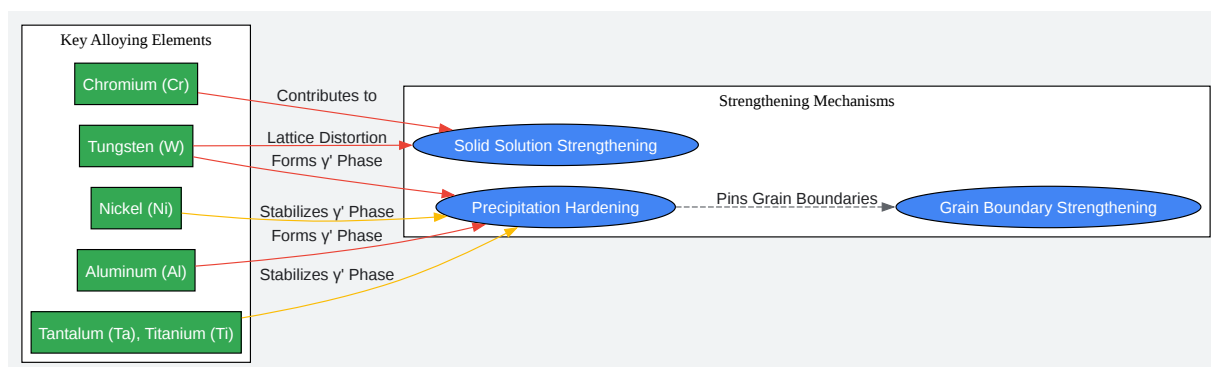
## Solid Solution Strengthening

The primary role of tungsten in cobalt-based superalloys is as a potent solid solution strengthening element[1][5]. By dissolving tungsten atoms into the cobalt-based matrix, the crystal lattice becomes distorted. This distortion creates localized stress fields that interact with the stress fields of dislocations, making their movement more difficult and thereby increasing the overall strength of the alloy[6][7]. The concentration of tungsten in these alloys typically ranges from 7% to 15% by weight[1]. Other refractory metals such as molybdenum, rhenium, niobium, and tantalum can also contribute to solid solution strengthening[1][5][8].

## Precipitation Hardening: The $\gamma'$ Phase

A significant breakthrough in the development of high-strength cobalt-based superalloys was the discovery of a stable ternary compound,  $\text{Co}_3(\text{Al,W})$ , which possesses the  $\text{L1}_2$  crystal structure[9][10][11]. This intermetallic phase, known as the gamma-prime ( $\gamma'$ ) phase, precipitates within the disordered face-centered cubic (FCC) gamma ( $\gamma$ ) matrix, creating a coherent two-phase  $\gamma/\gamma'$  microstructure analogous to that found in high-strength nickel-based superalloys[10][12][13].

The  $\gamma'$  precipitates act as strong obstacles to dislocation motion, forcing them to either cut through the ordered precipitates or bow around them, both of which require significant energy and thus increase the alloy's strength[6][14]. The effectiveness of precipitation hardening is highly dependent on the volume fraction, size, morphology, and coherency of the  $\gamma'$  precipitates with the  $\gamma$  matrix[15].



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Caption: Key strengthening mechanisms in Co-W superalloys.

## Phase Stability at High Temperatures

The long-term performance and reliability of cobalt-tungsten superalloys at elevated temperatures are critically dependent on the stability of their microstructure. Any undesirable phase transformations can lead to a significant degradation of mechanical properties.

## The $\gamma/\gamma'$ Microstructure

The  $\gamma/\gamma'$  microstructure is the cornerstone of high-temperature strength in these alloys. The  $\gamma'$  solvus temperature, the temperature at which the  $\gamma'$  phase completely dissolves into the  $\gamma$  matrix, is a critical parameter that defines the maximum service temperature of the alloy[9][16]. For many advanced Co-W based superalloys, the  $\gamma'$  solvus temperature can be significantly high, with some alloys exhibiting solvus temperatures exceeding 1200°C[16]. However, the  $\gamma'$  phase in the initial Co-Al-W systems was found to be metastable, which spurred further

research into alloying additions to enhance its stability[9][16]. Nickel is a key element added to stabilize the  $\gamma'$  phase and widen the  $\gamma/\gamma'$  phase field[17].

## Formation of Topologically Close-Packed (TCP) Phases

A major concern for the long-term thermal stability of highly alloyed superalloys is the precipitation of deleterious topologically close-packed (TCP) phases, such as the  $\sigma$  and  $\mu$  phases[5][8]. These phases are typically rich in refractory elements like tungsten, molybdenum, and rhenium[5][8]. TCP phases are brittle and can act as crack initiation sites, severely reducing the ductility and creep resistance of the alloy. Their formation depletes the matrix of vital solid solution strengthening elements, further compromising the mechanical integrity of the material[5][8]. The formation of these phases is often slow and can occur during prolonged exposure to service temperatures, a phenomenon known as metallurgical instability[8].

## High-Temperature Mechanical Properties and Performance

Cobalt-tungsten superalloys are designed to exhibit exceptional mechanical properties at temperatures where conventional alloys would fail.

## High-Temperature Strength and Creep Resistance

Cobalt-based superalloys generally have higher melting points than their nickel-based counterparts, with initial melting temperatures often exceeding 1300°C[1]. This inherent high-temperature capability, combined with the strengthening effects of tungsten and the  $\gamma'$  phase, results in excellent strength and creep resistance at temperatures above 900°C[1]. In some cases, the high-temperature strength of  $\gamma/\gamma'$  strengthened Co-W alloys can surpass that of conventional nickel-based superalloys like U720Li and Waspaloy[18].

## Oxidation and Hot Corrosion Resistance

For components operating in the harsh environments of gas turbines, resistance to oxidation and hot corrosion is paramount. Cobalt-based superalloys typically have a higher chromium content than other superalloys, which promotes the formation of a stable and protective chromium oxide ( $\text{Cr}_2\text{O}_3$ ) layer on the surface at high temperatures[1][8]. This oxide scale acts as a barrier against further environmental attack[1]. The addition of aluminum is also crucial for forming a protective alumina ( $\text{Al}_2\text{O}_3$ ) scale, which offers superior protection at very high

temperatures[8]. However, the presence of tungsten can sometimes have a detrimental effect on the oxidation resistance, making a balanced alloy design crucial[19].

## Experimental Protocols for Characterization

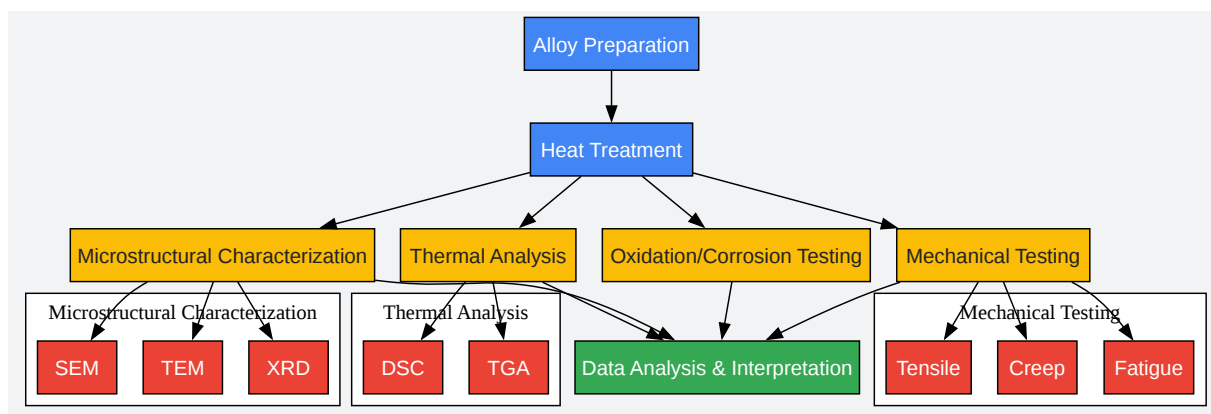
The evaluation of the thermal stability of cobalt-tungsten superalloys involves a suite of sophisticated experimental techniques to characterize their microstructure and mechanical properties at elevated temperatures.

### Microstructural Analysis

- Scanning Electron Microscopy (SEM): Used to observe the morphology, size, and distribution of the  $\gamma'$  precipitates and other phases within the microstructure.
- Transmission Electron Microscopy (TEM): Provides higher resolution imaging to study the coherency of the  $\gamma/\gamma'$  interface, the presence of dislocations, and the crystal structure of different phases.
- X-ray Diffraction (XRD): Employed to identify the crystal structures of the phases present in the alloy and to measure the lattice misfit between the  $\gamma$  and  $\gamma'$  phases.

### Thermal Analysis

- Differential Scanning Calorimetry (DSC): A powerful technique to determine the phase transformation temperatures, such as the  $\gamma'$  solvus and solidus temperatures, by measuring the heat flow into or out of a sample as a function of temperature[20][21].
- Thermogravimetric Analysis (TGA): Used to study the oxidation and corrosion behavior by continuously measuring the mass change of a sample as a function of temperature and time in a controlled atmosphere[20][22].



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Caption: Experimental workflow for thermal stability analysis.

## Mechanical Testing

- **Tensile Testing:** Performed at various temperatures to determine the yield strength, ultimate tensile strength, and ductility of the alloy.
- **Creep Testing:** Involves subjecting a sample to a constant stress at a high temperature and measuring the resulting strain over time to evaluate its resistance to long-term deformation.
- **Fatigue Testing:** Used to assess the material's ability to withstand cyclic loading at elevated temperatures.

## Heat Treatment Protocols

Heat treatments are crucial for optimizing the microstructure and mechanical properties of superalloys. A typical heat treatment cycle involves:

- **Solution Treatment:** Heating the alloy to a temperature above the  $\gamma'$  solvus to dissolve the precipitates and create a homogeneous solid solution, followed by rapid quenching.
- **Aging Treatment:** A subsequent heat treatment at a lower temperature to precipitate the  $\gamma'$  phase with the desired size and distribution for optimal strengthening[15][23][24].

## Quantitative Data Summary

The following tables summarize key quantitative data for representative cobalt-tungsten superalloys, compiled from various research findings.

### Table 1: Nominal Compositions of Selected Cobalt-Tungsten Superalloys (wt. %)

| Alloy Designation | Co   | W    | Al | Cr | Ni | Ti   | Ta  | Other                      | Reference                                |
|-------------------|------|------|----|----|----|------|-----|----------------------------|--|
| Co-9Al-9W         | Bal. | ~18  | ~4 | -  | -  | -    | -   | -                          | <a href="#">[9]</a> <a href="#">[25]</a> |
| CoWAlloy1         | 42   | 3    | 6  | 12 | 32 | 2.5  | 1.5 | Si, C, B, Zr, Hf           | <a href="#">[18]</a>                     |
| CoWAlloy2         | 41   | 5    | 9  | 12 | 32 | -    | -   | Ti, Ta, Si, C, B, Zr, Hf   | <a href="#">[18]</a>                     |
| VM-103            | Bal. | 25   | -  | 3  | -  | 1    | -   | 1 Zr, 0.4 C                | <a href="#">[26]</a>                     |
| VM-108            | Bal. | 17.5 | -  | 3  | 5  | 0.75 | -   | 5 Fe, 0.37 Zr, 0.5 C, 3 Re | <a href="#">[26]</a>                     |
| Co-20Cr-15W-10Ni  | Bal. | 15   | -  | 20 | 10 | -    | -   | -                          | <a href="#">[2]</a>                      |

**Table 2: High-Temperature Mechanical Properties of Selected Cobalt-Tungsten Superalloys**



| Alloy     | Test Temperature (°C) | Yield Strength (MPa)                     | Ultimate Tensile Strength (MPa) | Elongation (%) | Creep Rupture Life | Reference |
|-----------|-----------------------|--|---------------------------------|----------------|--------------------|-----------|
| CoWAlloy1 | 800                   | > Waspaloy, U720Li                       | -                               | -              | -                  | [18]      |
| CoWAlloy2 | 800                   | > Waspaloy, U720Li                       | -                               | -              | -                  | [18]      |
| VM-103    | 1163                  | -  | -                               | -              | >2000 hrs @ 28 MPa | [26]      |
| VM-108    | 1163                  | -  | -                               | -              | >2000 hrs @ 28 MPa | [26]      |
| Co-9Al-9W | 750                   | ~322 MPa higher than some Ni-base alloys | -                               | -              | -                  | [16]      |
| CoCrW     | 900                   | -  | 290                             | -              | -                  | [27]      |

**Table 3: Key Thermal Properties of Selected Cobalt-Tungsten Superalloys**

| Alloy                       | $\gamma'$ Solvus Temperature (°C) | Solidus Temperature (°C) | Density (g/cm <sup>3</sup> ) | Oxidation/Corrosion Behavior                          | Reference |
|-----------------------------|-----------------------------------|--------------------------|------------------------------|---|-----------|
| CoWAlloy1                   | 1070                              | -                        | -                            | -   | [18]      |
| CoWAlloy2                   | 1030                              | -                        | -                            | -   | [18]      |
| Co-Al-W-Cr-Ni Alloy         | 1010                              | -                        | 8.7                          | 0.96 mg/cm <sup>2</sup> mass gain after 200h at 800°C | [17]      |
| VM-108                      | -                                 | 1357-1371                | 9.7                          | -   | [26]      |
| Co-36Ni-12Al-2Ti-4Ta-1W-2Cr | 1266.5                            | -                        | 8.68                         | Good at 1000°C  | [16]      |

## Future Outlook and Challenges

The development of cobalt-tungsten superalloys continues to be an active area of research. Key challenges and future research directions include:

- **Improving Phase Stability:** Further alloying strategies are needed to enhance the stability of the  $\gamma'$  phase and suppress the formation of deleterious TCP phases at higher temperatures and for longer service durations.
- **Reducing Density:** The high density of tungsten-containing alloys is a significant drawback for rotating components in aerospace applications. Research into lower-density alloying elements that can still provide effective strengthening is crucial[9][25].
- **Enhancing Oxidation Resistance:** While chromium and aluminum are effective, the development of even more robust protective oxide scales is necessary as service temperatures continue to rise.
- **Advanced Manufacturing:** The processability of these complex alloys, including forging, casting, and additive manufacturing, needs to be further optimized to produce components with reliable and consistent properties[18].

## Conclusion

Cobalt-tungsten superalloys represent a class of materials with outstanding potential for high-temperature applications. Their thermal stability is underpinned by a combination of solid solution strengthening from tungsten and precipitation hardening from the  $\gamma'$  phase. While challenges related to phase stability, density, and oxidation resistance remain, ongoing research into alloy design and processing continues to push the boundaries of their performance capabilities. A thorough understanding of the fundamental principles outlined in this guide is essential for the continued development and application of these critical high-performance materials.

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